

Application Notes: Quantification of Nicotinamide Riboside in Cell Lysates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nicotinamide Riboside

Cat. No.: B073573

[Get Quote](#)

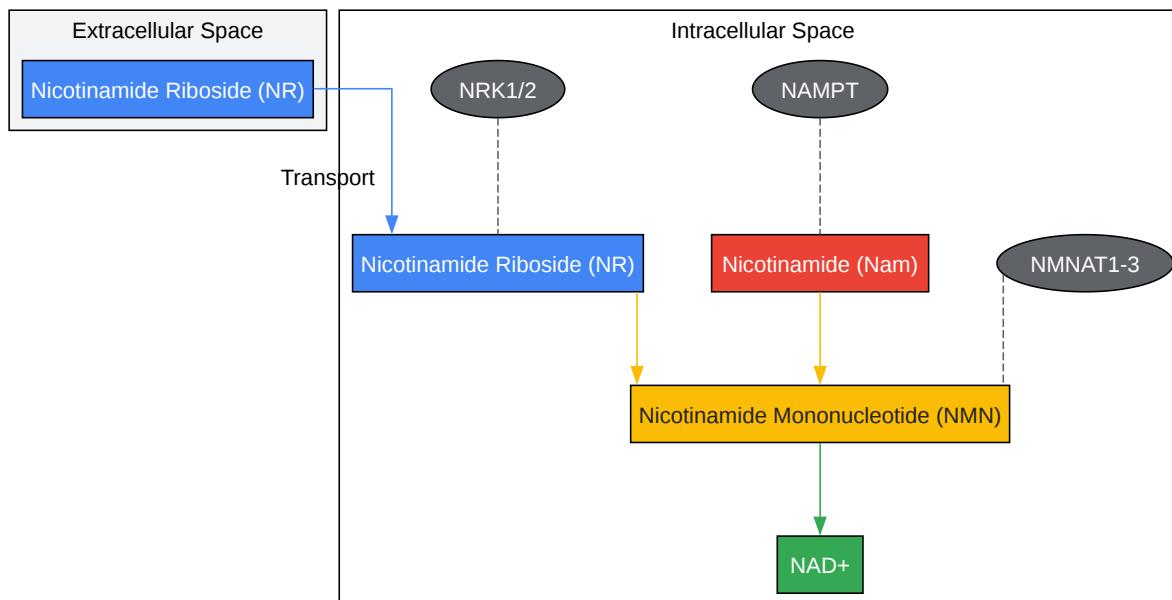
Introduction

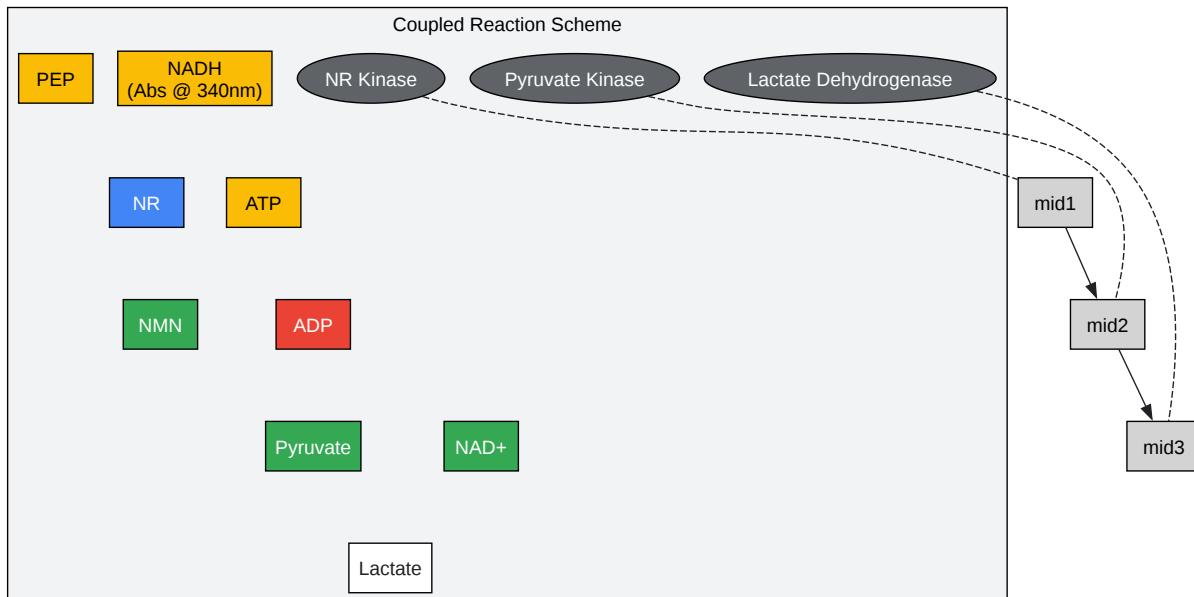
Nicotinamide Riboside (NR) is a pyridine-nucleoside form of vitamin B3 and a well-established precursor to Nicotinamide Adenine Dinucleotide (NAD+).[1][2][3] NAD+ is a critical coenzyme in all living cells, essential for cellular metabolism through redox reactions and as a substrate for enzymes like sirtuins and Poly (ADP-ribose) polymerases (PARPs) that regulate key cellular processes such as DNA repair, gene expression, and signaling.[1][3][4][5][6] Given that cellular NAD+ levels decline with age and in certain pathological conditions, NR supplementation is a common strategy to boost the NAD+ pool.[3][7] Therefore, accurate quantification of intracellular NR and the broader NAD+ metabolome is crucial for researchers in metabolic diseases, aging, and drug development.

This document provides detailed protocols for the quantification of NR in cell lysates using three common analytical techniques: Liquid Chromatography-Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography (HPLC), and Enzymatic Assays.

Signaling Pathway: NR to NAD+ Synthesis

NR is primarily utilized through the NAD+ salvage pathway.[3][8] It is transported into the cell and phosphorylated by **nicotinamide riboside** kinases (NRK1/2) to form nicotinamide mononucleotide (NMN).[3][5] NMN is then converted to NAD+ by NMN adenylyltransferases (NMNATs).[3][5] This pathway efficiently bypasses the rate-limiting enzyme NAMPT, which converts nicotinamide (Nam) to NMN.[3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nicotinamide Riboside—The Current State of Research and Therapeutic Uses - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. The human NAD metabolome: Functions, metabolism and compartmentalization - PMC [pmc.ncbi.nlm.nih.gov]
- 5. NAD⁺ metabolism and its roles in cellular processes during ageing - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Assays for NAD⁺-Dependent Reactions and NAD⁺ Metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 7. m.youtube.com [m.youtube.com]
- 8. aboutnad.com [aboutnad.com]
- To cite this document: BenchChem. [Application Notes: Quantification of Nicotinamide Riboside in Cell Lysates]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073573#quantification-of-nicotinamide-riboside-in-cell-lysates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com